

Yunnandaphninine G: A Literature Review and History

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Compound of Interest

Compound Name: Yunnandaphninine G

Cat. No.: B12433089

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Abstract

Yunnandaphninine G is a C30 Daphniphyllum alkaloid that was first isolated from the leaves and stems of *Daphniphyllum yunnanense*. As a member of this large and structurally complex class of natural products, it holds potential for further investigation into its biological activities. This document provides a comprehensive review of the available scientific literature on **Yunnandaphninine G**, including its isolation, structure elucidation, and the limited information on its biological context. Due to the scarcity of published research on this specific compound, this guide also incorporates relevant information on closely related *Daphniphyllum* alkaloids to provide a broader context for future research.

Introduction

Daphniphyllum alkaloids are a diverse group of polycyclic natural products isolated from plants of the *Daphniphyllum* genus. These compounds have garnered significant interest from the scientific community due to their intricate molecular architectures and a range of reported biological activities, including anticancer, antioxidant, and anti-inflammatory properties.

Yunnandaphninine G belongs to the C30 subclass of these alkaloids and was first described in 2008. This guide aims to consolidate the known information on **Yunnandaphninine G** to serve as a foundational resource for researchers.

History of Discovery

Yunnandaphninine G was discovered during a phytochemical investigation of *Daphniphyllum yunnanense*, a plant species native to the Yunnan province of China. The isolation and structural characterization of **Yunnandaphninine G**, along with a related new compound, Yunnandaphninine F, were reported in a 2008 publication in *Helvetica Chimica Acta*. This initial report remains the primary source of information on this compound.

Physicochemical Properties

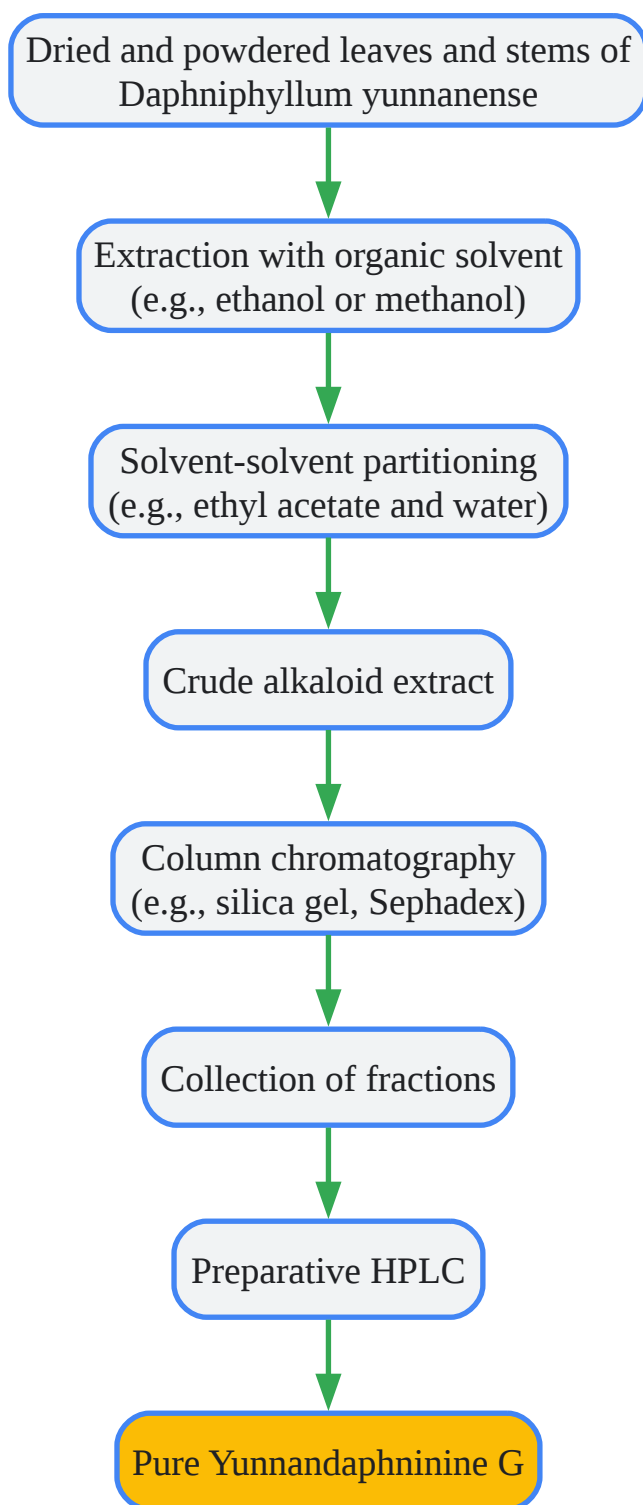
The fundamental physicochemical properties of **Yunnandaphninine G** are summarized in the table below. This information is derived from its initial isolation and characterization.

Property	Value	Reference
CAS Number	1042143-83-8	--INVALID-LINK--, --INVALID-LINK--
Molecular Formula	C30H47NO3	--INVALID-LINK--, --INVALID-LINK--
Molecular Weight	469.70 g/mol	--INVALID-LINK--

Isolation and Structure Elucidation

Experimental Protocol for Isolation

The following is a generalized protocol for the isolation of *Daphniphyllum* alkaloids from plant material, based on typical methods reported for this class of compounds. The specific details for **Yunnandaphninine G** would be found in the primary literature.



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A generalized workflow for the isolation of **Yunnandaphninine G**.

Structure Elucidation

The structure of **Yunnandaphninine G** was determined through a combination of spectroscopic techniques.^[1] These methods are standard in the field of natural product chemistry for elucidating the complex three-dimensional structures of novel compounds. The primary techniques used would have included:

- Mass Spectrometry (MS): To determine the molecular weight and elemental composition.
- Infrared (IR) Spectroscopy: To identify functional groups present in the molecule.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Including 1D (¹H and ¹³C) and 2D (COSY, HSQC, HMBC, NOESY) experiments to establish the connectivity and stereochemistry of the atoms.

While the specific spectroscopic data for **Yunnandaphninine G** is not available in the searched literature, the primary publication in Helvetica Chimica Acta would contain this detailed information.^[1]

Biological Activity

There is currently no specific published data on the biological activity of **Yunnandaphninine G**. However, other Daphniphyllum alkaloids isolated from Daphniphyllum yunnanense and other species have demonstrated cytotoxic effects against various cancer cell lines. For instance, Daphniyunnine D, also isolated from D. yunnanense, showed cytotoxicity against P-388 and A-549 tumor cell lines with IC₅₀ values of 3.0 and 0.6 μM, respectively.^[2] This suggests that **Yunnandaphninine G** could be a candidate for future biological screening.

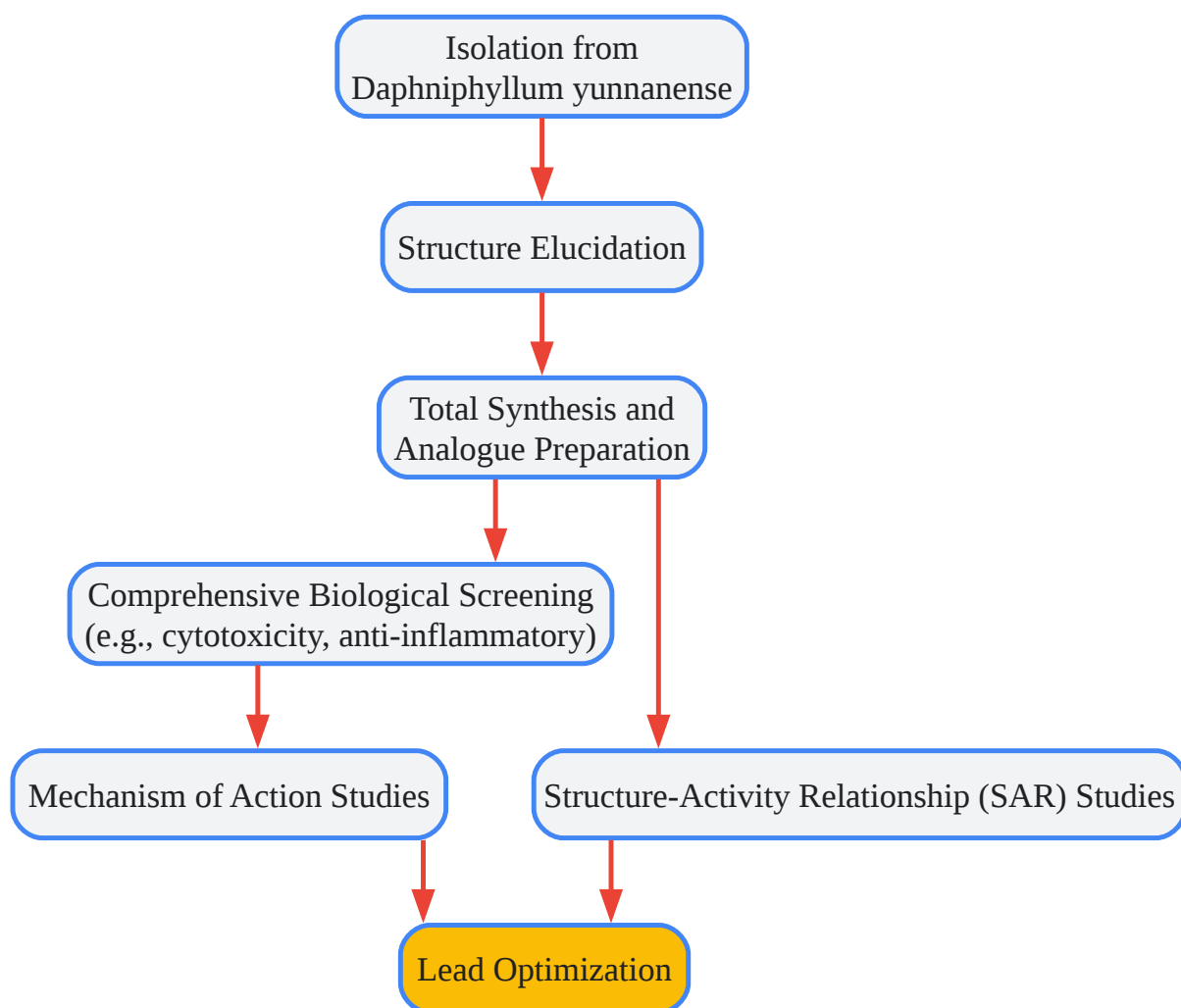
Synthesis

As of the current literature survey, there have been no reported total syntheses of **Yunnandaphninine G**. The complex, polycyclic structure of Daphniphyllum alkaloids makes them challenging targets for synthetic chemists.

Future Directions

The study of **Yunnandaphninine G** is still in its infancy. Future research efforts could be directed towards:

- **Total Synthesis:** The development of a synthetic route to **Yunnandaphninine G** would provide access to larger quantities of the compound for biological studies and allow for the synthesis of analogues to explore structure-activity relationships.
- **Biological Screening:** A comprehensive evaluation of the biological activities of **Yunnandaphninine G** is warranted, particularly focusing on its potential cytotoxic, anti-inflammatory, and neuroprotective effects, which have been observed in other *Daphniphyllum* alkaloids.
- **Mechanism of Action Studies:** Should any significant biological activity be identified, subsequent studies to elucidate the underlying mechanism of action would be crucial for its development as a potential therapeutic agent.



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